

lithium ethoxide preparation from lithium metal and ethanol

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Compound Focus: Lithium ethoxide

CAS No.: 2388-07-0

Cat. No.: S1903546

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Reaction Overview and Mechanism

The synthesis of **lithium ethoxide** is a **metathesis reaction** where lithium metal (Li) displaces hydrogen from ethanol, producing **lithium ethoxide** (C₂H₅OLi) and hydrogen gas (H₂) [1]. This is a redox process that is highly exothermic and requires careful control.

The basic chemical reaction is: $2\text{Li} + 2\text{C}_2\text{H}_5\text{OH} \rightarrow 2\text{C}_2\text{H}_5\text{OLi} + \text{H}_2$ [1]

The diagram below illustrates the reaction mechanism and the experimental setup for safely conducting this synthesis:



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Detailed Experimental Protocol

Here is a practical synthesis method that can be adapted for laboratory-scale production.

Materials and Equipment

- **Reactants:** Lithium metal (wire, ribbon, or chips), absolute ethanol (anhydrous) [1].
- **Equipment:** A multi-neck round-bottom flask, reflux condenser, dropping funnel, thermometer, ice-water bath or cryo-cooler, magnetic stirrer, and an inert gas (Nitrogen or Argon) supply [2].

Step-by-Step Procedure

- **Setup:** Assemble the reactor under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture and oxygen [3].
- **Initial Charge:** Place the lithium metal into the dry reaction flask [2].
- **Reaction:**
 - Slowly add anhydrous ethanol to the reaction vessel, maintaining the temperature between **20-30°C** [2].
 - The reaction is exothermic. Use an **ice-water bath (approx. -10 to -30°C)** to maintain the temperature between **60-80°C** and control the reaction rate [2].
 - The reaction pressure can be controlled between **0.01-0.015 MPa**. Vapors are condensed and returned to the reactor [2].
- **Completion:** After adding all ethanol, continue stirring and heating to ensure the reaction is complete. The result is a liquid solution of **lithium ethoxide** in ethanol [2].
- **Isolation (for solid product):** For solid **lithium ethoxide**, transfer the liquid to a closed dryer. Concentrate and dry under vacuum to obtain a solid product [2].

Quantitative Reaction Example

The table below summarizes data from a specific laboratory synthesis for reference [1]:

Parameter	Value	Notes
Ethanol Mass	144 g (3.13 mol)	Anhydrous
Lithium Metal Mass	2.9 g (0.41 mol)	

Parameter	Value	Notes
Molar Ratio (Li:EtOH)	~ 1 : 7.6	Lithium is limiting reactant
Theoretical LiOEt Yield	~21.3 g	Calculated from lithium amount
Final Solution	~125.1 g of ethanol containing ~21.3 g LiOEt	Saturated solution
Solubility (approx.)	~12.5 g / 100 mL ethanol	At room temperature [1]

Critical Safety and Handling Notes

This reaction involves significant hazards and must be conducted with appropriate safety measures.

Hazard	Precautionary Measure
Flammable Hydrogen Gas (H ₂)	Always vent safely. Perform the reaction in a well-ventilated fume hood with no ignition sources. Use flame traps if necessary [2] [1].
Highly Flammable Reagents/Product	The product solution is highly flammable (Flash point ~50°F / 10°C) [4]. Keep away from heat and sparks.
Corrosive and Moisture-Sensitive	Lithium ethoxide is corrosive (H314 causes severe skin burns) and reacts slowly with water [4]. Use appropriate PPE (gloves, goggles). Store under an inert atmosphere.
Exothermic Reaction	Control the reaction rate by slow addition of ethanol and active cooling to prevent violent boiling or potential ignition [2].

Product Specifications and Characterization

The table below lists key physicochemical properties and typical commercial specifications for **lithium ethoxide** [4]:

Property	Specification / Value
CAS Number	2388-07-0
Molecular Formula	C ₂ H ₅ LiO
Molecular Weight	52.0 g/mol
Physical Form (Solution)	Clear, colorless to brown liquid [1] [4]
Common Commercial Form	1.0 M solution in ethanol
Density (at 25°C)	~0.895 g/mL
Boiling Point	~67°C (for the solution)

Application Notes for Researchers

- **Impurity Control:** If the ethanol contains trace water, lithium hydroxide (LiOH) will form as an insoluble white precipitate. This can be removed from the solution by filtration [1].
- **Industrial Scope:** The described methodology is adaptable for the industrial production of other lithium alkoxides, such as lithium methoxide, lithium isopropoxide, and lithium tert-butoxide [2].

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